Technical Guide: Spectroscopic Characterization of 3-(2-Fluorophenoxy)aniline Hydrochloride

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Compound of Interest

Compound Name:	*3-(2-Fluorophenoxy)aniline hydrochloride*
CAS No.:	*2126162-08-9*
Cat. No.:	*B2977227*

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(Salt) |

(Base)

Executive Summary & Structural Logic

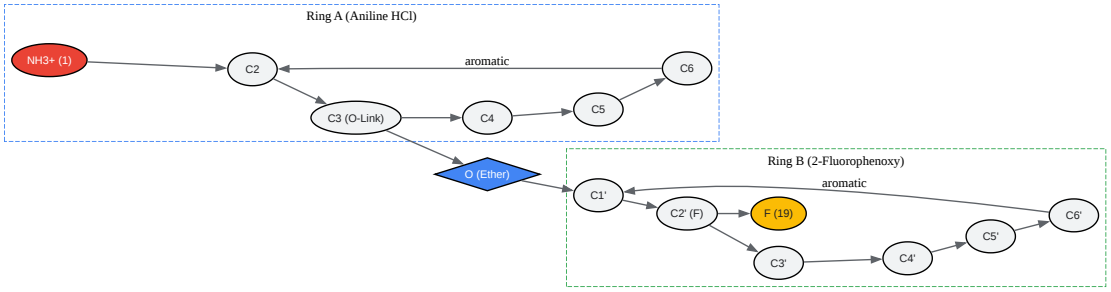
This compound features two aromatic rings linked by an ether oxygen.[1] The "A-ring" is an aniline moiety (protonated in the HCl salt), and the "B-ring" is a 2-fluorobenzene moiety. The 2-position fluorine provides metabolic stability and steric influence, while the 3-position amine serves as the primary handle for amide coupling in drug discovery.

Structural Diagram & Numbering

The following diagram illustrates the connectivity and numbering scheme used for NMR assignment.

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Figure 1: Connectivity of 3-(2-Fluorophenoxy)aniline HCl



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Nuclear Magnetic Resonance (NMR) Data

Solvent: DMSO-d_6 (Universal standard for polar salts) Frequency: 400 MHz (

H), 100 MHz (

C)

Proton NMR (H)

The hydrochloride salt formation causes a significant downfield shift and broadening of the amine protons compared to the free base.

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
NH	9.50 - 10.20	br s	3H	-	Ammonium protons (exchangeable).
H-5	7.35	t	1H	8.0	Meta to both O and N; pseudo-triplet.
H-3', H-4', H-5', H-6'	7.15 - 7.45	m	4H	-	Overlapping multiplets of the fluorophenyl ring.
H-6	6.95	d	1H	8.0	Ortho to NH , para to Ether.
H-4	6.80	dd	1H	8.0, 2.0	Ortho to Ether, para to NH .
H-2	6.65	t/s	1H	2.0	Isolated between Ether and NH .

Carbon NMR (C)

The presence of the fluorine atom introduces characteristic C-F splitting (

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).

Carbon	Shift (, ppm)	Splitting ( )	Assignment
C-2'	154.5	d, ~245 Hz	Directly bonded to Fluorine (C-F).
C-3	158.2	s	Ipso to Ether (Aniline ring).
C-1'	142.8	d, ~12 Hz	Ipso to Ether (Phenoxy ring).
C-1	135.0	s	Ipso to Ammonium.
C-3'	116.5	d, ~18 Hz	Ortho to Fluorine.
C-5	130.5	s	Meta carbon (Aniline).
C-4, C-6	110.0 - 115.0	s	Ortho/Para carbons (Aniline).

Fluorine NMR (F)

Isotope	Shift (, ppm)	Description
F	-132.5	Singlet (or multiplet if decoupled)
Note	Calibrated relative to CFCl (0 ppm) or TFA (-76.5 ppm).	

Infrared (IR) Spectroscopy

Method: KBr Pellet or ATR (Attenuated Total Reflectance)

The spectrum is dominated by the ammonium salt bands and the ether linkage.

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Wavenumber (cm)	Intensity	Functional Group	Assignment
2600 - 3200	Broad, Strong	N-H Stretch	Ammonium ( ) stretching vibrations.
1590, 1495	Strong	C=C Stretch	Aromatic ring skeletal vibrations.
1240 - 1260	Strong	C-O-C Stretch	Asymmetric ether stretching (Aryl-O-Aryl).
1210	Medium	C-F Stretch	Aryl-Fluorine stretch (often overlaps with C-N).
750	Strong	C-H Bend	Ortho-substituted benzene (2-fluorophenyl ring).

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization), Positive Mode

Parameter	Value	Notes
Molecular Ion	204.1 m/z	[M+H] (Free base mass + H)
Formula Weight	239.67 g/mol	HCl Salt
Free Base Weight	203.21 g/mol	Neutral molecule
Fragmentation	184 m/z	Loss of HF (common in ortho-fluorinated aromatics).
110 m/z	Cleavage of ether, loss of fluorophenol fragment.	

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Synthesis & Characterization Workflow

The synthesis typically follows a Nucleophilic Aromatic Substitution (

) followed by reduction.

Reaction Pathway Diagram

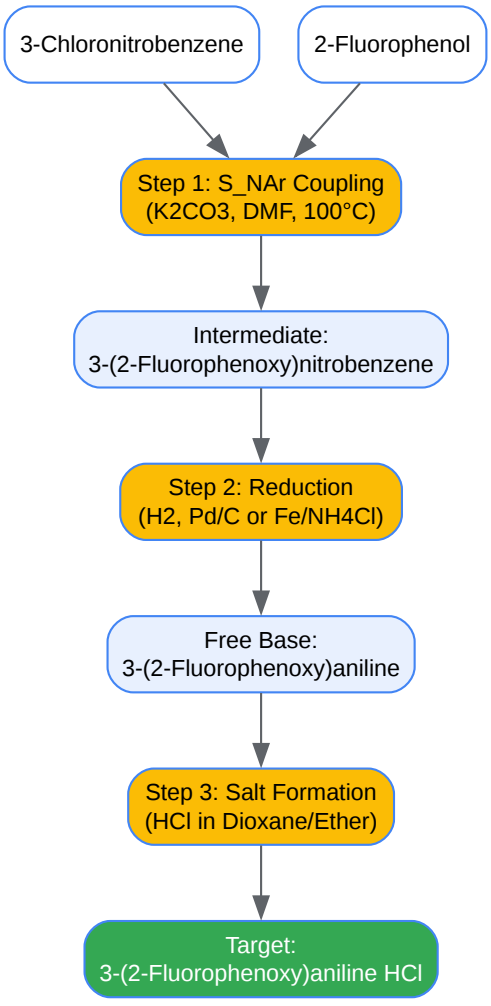


Figure 2: Synthetic Pathway for 3-(2-Fluorophenoxy)aniline HCl

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Experimental Protocol: HCl Salt Formation

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- Dissolution: Dissolve 1.0 g (4.9 mmol) of 3-(2-fluorophenoxy)aniline (free base) in 10 mL of anhydrous diethyl ether or ethyl acetate.
- Acidification: Cool to 0°C. Dropwise add 4M HCl in dioxane (1.5 eq, ~1.8 mL) under nitrogen atmosphere.
- Precipitation: A white to off-white precipitate will form immediately.
- Isolation: Stir for 30 minutes. Filter the solid under vacuum.
- Washing: Wash the filter cake with cold diethyl ether (2 x 5 mL) to remove unreacted free base.
- Drying: Dry under high vacuum at 40°C for 4 hours.
    - Yield: Typically >90%.[2][3]
    - Storage: Hygroscopic; store in a desiccator.

References

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